

An In-depth Technical Guide to Benzyl Phenylacetate (CAS 102-16-9)

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Benzyl phenylacetate (CAS No. 102-16-9) is an aromatic ester recognized for its characteristic sweet, floral, honey-like aroma.[1] This comprehensive technical guide provides a detailed overview of its physicochemical properties, spectroscopic data, synthesis, and safety information, tailored for professionals in research and development.

Physicochemical Properties

Benzyl phenylacetate is a clear, colorless to pale yellow liquid at room temperature.[1] Its key physical and chemical properties are summarized in the tables below.

Table 1: General and Physical Properties of Benzyl Phenylacetate



Property	Value	Reference	
Molecular Formula	C15H14O2	[1]	
Molecular Weight	226.27 g/mol	[1]	
Appearance	Clear colorless to pale yellow liquid	[1]	
Odor	Sweet, floral, honey-like	[1]	
Density	1.097 g/mL at 25 °C		
Boiling Point	317-320 °C at 760 mmHg	[1]	
Melting Point	Not well-defined, liquid at room temperature		
Flash Point	> 93.33 °C (> 200 °F)	[1]	
Vapor Pressure	0.000120 mmHg at 25 °C (estimated)		
Refractive Index (n20/D)	1.552 - 1.560	[1]	

Table 2: Solubility and Partition Coefficient of Benzyl Phenylacetate

Property	Value	Reference
Water Solubility	Insoluble (< 1 mg/mL at 20 °C)	[1]
Solubility in Organic Solvents	Soluble in ethanol	_
LogP (Octanol/Water Partition Coefficient)	3.468 (estimated)	

Spectroscopic Data

The structural elucidation of **benzyl phenylacetate** is supported by various spectroscopic techniques.



Nuclear Magnetic Resonance (NMR) Spectroscopy

- ¹H NMR: The proton NMR spectrum of **benzyl phenylacetate** exhibits characteristic signals for the aromatic protons of the benzyl and phenylacetyl groups, as well as the methylene protons of the benzyl group and the methylene protons of the phenylacetyl group.
- ¹³C NMR: The carbon-13 NMR spectrum shows distinct resonances for the carbonyl carbon of the ester, the aromatic carbons, and the methylene carbons.

Infrared (IR) Spectroscopy

The IR spectrum of **benzyl phenylacetate** displays a strong absorption band characteristic of the C=O stretching vibration of the ester group, typically around 1735 cm⁻¹. Other significant absorptions include those for C-O stretching and the aromatic C-H and C=C stretching vibrations.

Mass Spectrometry (MS)

Electron ionization mass spectrometry of **benzyl phenylacetate** typically shows a molecular ion peak (M+) at m/z 226. Common fragmentation patterns involve the cleavage of the ester bond, leading to characteristic fragment ions. The base peak is often observed at m/z 91, corresponding to the tropylium cation (C₇H₇+) formed from the benzyl group.[1] Other significant fragments can be seen at m/z 108 and 79.[2]

Synthesis of Benzyl Phenylacetate

Benzyl phenylacetate is most commonly synthesized via the Fischer esterification of phenylacetic acid with benzyl alcohol in the presence of an acid catalyst. An alternative method involves the reaction of phenylacetyl chloride with benzyl alcohol.

Experimental Protocol: Fischer Esterification

This protocol describes a general laboratory-scale synthesis of **benzyl phenylacetate**.

Materials:

Phenylacetic acid

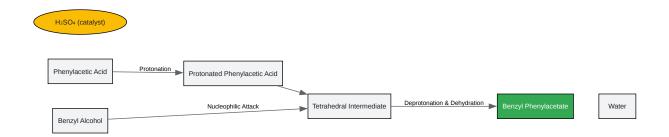


- Benzyl alcohol
- Concentrated sulfuric acid (catalyst)
- Toluene (for azeotropic removal of water, optional)
- Sodium bicarbonate solution (5%)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Organic solvent for extraction (e.g., diethyl ether or dichloromethane)

Procedure:

- In a round-bottom flask equipped with a reflux condenser (and a Dean-Stark trap if using toluene), combine equimolar amounts of phenylacetic acid and benzyl alcohol.
- Slowly add a catalytic amount of concentrated sulfuric acid (e.g., 1-2% of the total reactant weight).
- Heat the mixture to reflux for several hours. The reaction progress can be monitored by thinlayer chromatography (TLC).
- After cooling to room temperature, dilute the reaction mixture with an organic solvent.
- Wash the organic layer sequentially with water, 5% sodium bicarbonate solution (to neutralize the acid catalyst and any unreacted phenylacetic acid), and brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Filter to remove the drying agent and concentrate the filtrate under reduced pressure to obtain the crude benzyl phenylacetate.
- Purify the crude product by vacuum distillation.





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Caption: Fischer esterification of benzyl phenylacetate.

Safety and Toxicity

Benzyl phenylacetate is generally considered to be of low toxicity. However, standard laboratory safety precautions should always be observed.

Table 3: Toxicological Data for Benzyl Phenylacetate

Test	Species	Route	Value	Reference
LD50	Rat	Oral	> 5000 mg/kg	
LD50	Rabbit	Dermal	> 5000 mg/kg	

GHS Hazard Information:

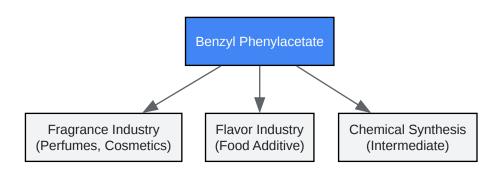
- Hazard Statements: May cause an allergic skin reaction. Harmful to aquatic life with long lasting effects.
- Precautionary Statements: Avoid breathing dust/fume/gas/mist/vapors/spray. Avoid release to the environment. Wear protective gloves.

Applications



Benzyl phenylacetate is widely used in the following industries:

- Fragrance Industry: A key component in perfumes and cosmetics due to its long-lasting floral and honey notes.[3]
- Flavor Industry: Used as a flavoring agent in food products, particularly in honey, apple, and pear flavors.
- Chemical Synthesis: Serves as an intermediate in the synthesis of other organic compounds.



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Caption: Applications of **Benzyl Phenylacetate**.

Conclusion

Benzyl phenylacetate is a versatile aromatic ester with significant applications in the fragrance and flavor industries. This guide has provided a detailed overview of its chemical and physical properties, spectroscopic characteristics, synthesis, and safety data to support its use in research and development.

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